

Application Notes and Protocols for Mass Spectrometry-Based Detection of Efavirenz Metabolites

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Compound of Interest

Compound Name: *Efavir*

Cat. No.: *B1222133*

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Introduction

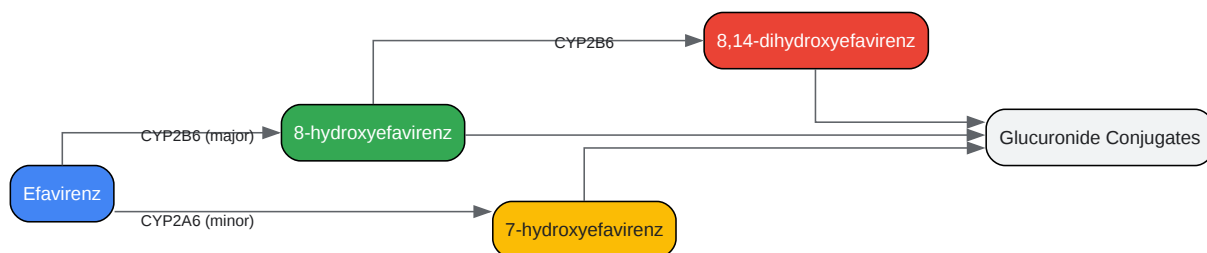
Efavirenz (brand name **Efavir**) is a non-nucleoside reverse transcriptase inhibitor (NNRTI) widely used in the treatment of human immunodeficiency virus (HIV) infection. The efficacy and potential for adverse effects of Efavirenz are closely linked to its metabolism, which is primarily carried out by cytochrome P450 (CYP) enzymes in the liver. Monitoring the levels of Efavirenz and its major metabolites is crucial for therapeutic drug monitoring, pharmacokinetic studies, and understanding drug-drug interactions. Mass spectrometry, particularly liquid chromatography-tandem mass spectrometry (LC-MS/MS), has emerged as the gold standard for the sensitive and specific quantification of these compounds in biological matrices.

This document provides detailed application notes and protocols for the detection and quantification of Efavirenz and its primary metabolites using LC-MS/MS.

Efavirenz Metabolic Pathway

Efavirenz is extensively metabolized, with the primary route being hydroxylation to form 8-hydroxyefavirenz, a reaction predominantly catalyzed by the CYP2B6 enzyme.^[1] A minor pathway involves the formation of 7-hydroxyefavirenz, primarily mediated by CYP2A6. The 8-hydroxyefavirenz can be further oxidized to 8,14-dihydroxyefavirenz, also by CYP2B6. These

hydroxylated metabolites subsequently undergo glucuronidation to form more water-soluble conjugates that are excreted from the body.



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Efavirenz Metabolic Pathway

Quantitative Data Summary

The following table summarizes the quantitative parameters for the LC-MS/MS analysis of Efavirenz and its major metabolites in human plasma.

Analyte	LLOQ (ng/mL)	ULOQ (ng/mL)	Linearity (ng/mL)
Efavirenz	5	2000	5 - 2000
8-hydroxyefavirenz	5	2000	5 - 2000
7-hydroxyefavirenz	125	25,000	125 - 25,000[2]
8,14-dihydroxyefavirenz	5	2000	5 - 2000

Experimental Protocols

Protocol 1: Sample Preparation using Protein Precipitation

This protocol is a rapid and straightforward method for extracting Efavirenz and its metabolites from plasma samples.

Materials:

- Human plasma samples
- Acetonitrile (ACN), ice-cold
- Internal Standard (IS) solution (e.g., $^{13}\text{C}_6$ -Efavirenz in ACN)
- Microcentrifuge tubes
- Vortex mixer
- Centrifuge

Procedure:

- Pipette 50 μL of plasma sample, calibration standards, or quality control samples into a microcentrifuge tube.
- Add 150 μL of ice-cold acetonitrile containing the internal standard.
- Vortex the mixture vigorously for 30 seconds to precipitate proteins.
- Centrifuge at 10,000 x g for 10 minutes at 4°C.
- Carefully transfer the supernatant to a clean tube or a 96-well plate.
- The sample is now ready for LC-MS/MS analysis.

Protocol 2: Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) Analysis

This protocol outlines the conditions for the chromatographic separation and mass spectrometric detection of Efavirenz and its metabolites.

Instrumentation:

- A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source.

Chromatographic Conditions:

- Column: A C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.8 μ m).
- Mobile Phase A: 0.1% formic acid in water.
- Mobile Phase B: 0.1% formic acid in acetonitrile.
- Flow Rate: 0.4 mL/min.
- Injection Volume: 5 μ L.
- Column Temperature: 40°C.
- Gradient Elution:
 - 0-0.5 min: 95% A
 - 0.5-2.5 min: Linear gradient to 5% A
 - 2.5-3.5 min: Hold at 5% A
 - 3.5-3.6 min: Linear gradient to 95% A
 - 3.6-5.0 min: Hold at 95% A (re-equilibration)

Mass Spectrometry Conditions:

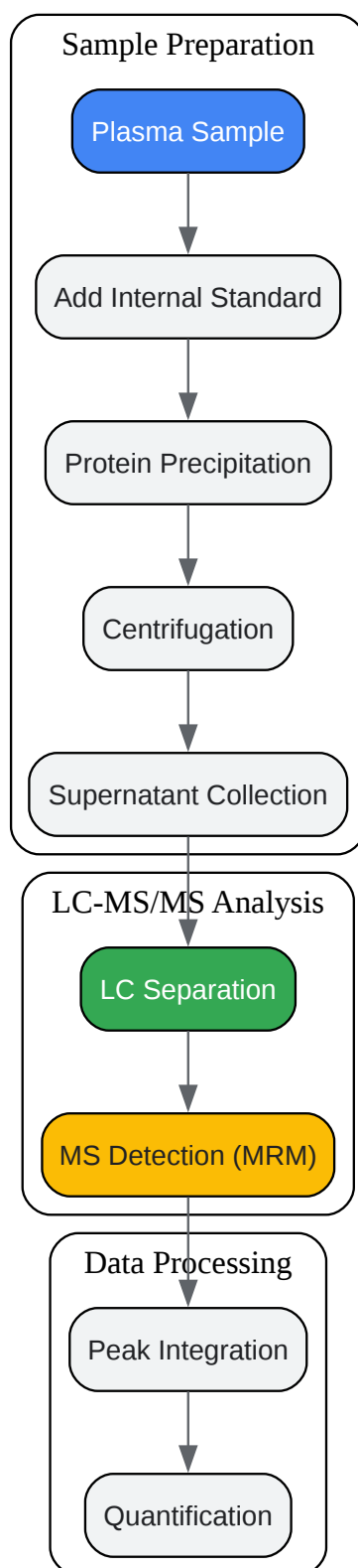
- Ionization Mode: Negative Electrospray Ionization (ESI-).
- Detection Mode: Multiple Reaction Monitoring (MRM).

- MRM Transitions:

Compound	Precursor Ion (m/z)	Product Ion (m/z)
Efavirenz	314.0	244.0
8-hydroxyefavirenz	330.0	258.0
7-hydroxyefavirenz	330.0	258.0
8,14-dihydroxyefavirenz	346.0	274.0
¹³ C ₆ -Efavirenz (IS)	320.0	250.0

Experimental Workflow

The overall experimental workflow for the analysis of Efavirenz metabolites by LC-MS/MS is depicted below.



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LC-MS/MS Experimental Workflow

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References

- 1. benchchem.com [benchchem.com]
- 2. A validated liquid chromatography tandem mass spectrometry method for the analysis of efavirenz in 0.2 mg hair samples from HIV-infected patients - PMC [pmc.ncbi.nlm.nih.gov]
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